

Technical Guide: 1-Butyl-5-ethyl-1H-pyrazol-4-amine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-butyl-5-ethyl-1H-pyrazol-4-amine

CAS No.: 1511212-86-4

Cat. No.: B1528548

[Get Quote](#)

Physicochemical Characterization & Synthesis Logic[1]

Executive Summary: Molecular Identity

The target molecule, **1-butyl-5-ethyl-1H-pyrazol-4-amine**, is a trisubstituted pyrazole derivative.[1] Unlike its 3-amino or 5-amino isomers—which are typically synthesized via cyclization of nitrile derivatives—the 4-amino variant is most robustly accessed via electrophilic aromatic substitution (nitration) followed by reduction.[1] Its precise molecular weight is the primary metric for analytical validation (LC-MS).[1]

Table 1: Core Physicochemical Parameters

Parameter	Value	Technical Note
CAS Name	1H-Pyrazol-4-amine, 1-butyl-5-ethyl-	Systematic nomenclature
Molecular Formula	C ₉ H ₁₇ N ₃	Verified stoichiometry
Molecular Weight (MW)	167.25 g/mol	Average mass
Monoisotopic Mass	167.1426 Da	For High-Res MS (HRMS)
[M+H] ⁺ (ESI)	168.15 Da	Observed ion in positive mode
Topological Polar Surface Area	52.0 Å ²	Predictive of membrane permeability
LogP (Predicted)	~1.8 - 2.1	Lipophilic; suitable for CNS penetration

Synthetic Route Design

The synthesis of 4-aminopyrazoles requires a distinct strategy from the 3/5-amino variants. The most reliable pathway involves constructing the 1,5-dialkylpyrazole core first, followed by functionalization at the C4 position.

Mechanism of Action & Regioselectivity

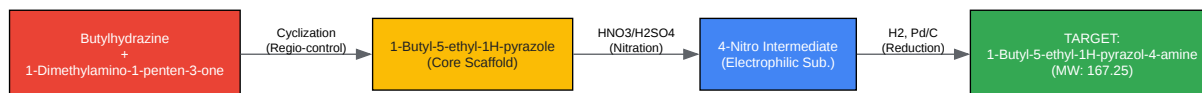
The critical challenge in this synthesis is establishing the 1,5-substitution pattern. The reaction of butylhydrazine with a 1,3-diketone (e.g., 3-oxopentanal equivalent) typically favors the sterically less hindered 1,3-isomer.^[1] To force the 1,5-configuration (where the N-butyl and C-ethyl groups are adjacent), we employ a regiospecific condensation or separate the isomers via chromatography before nitration.^[1]

Pathway Visualization

The following diagram outlines the optimized 3-step workflow: Cyclization

Nitration

Reduction.^[1]



[Click to download full resolution via product page](#)

Figure 1: Step-wise synthetic pathway for generating the 4-aminopyrazole core from acyclic precursors.

Detailed Experimental Protocol

This protocol is designed for a 10 mmol scale.

Step 1: Synthesis of 1-butyl-5-ethyl-1H-pyrazole

- Reagents: Butylhydrazine hydrochloride (1.2 eq), 1-(dimethylamino)pent-1-en-3-one (1.0 eq), Ethanol (anhydrous).[1]
- Procedure:
 - Dissolve 1-(dimethylamino)pent-1-en-3-one in Ethanol (0.5 M).
 - Add Butylhydrazine HCl.
 - Reflux for 4 hours. Note: The use of the enaminone precursor improves regioselectivity toward the 1,5-isomer compared to standard diketones.
 - Concentrate in vacuo.[1] Partition between Ethyl Acetate and Water.[1]
 - Purification: Silica gel chromatography (Hexane/EtOAc gradient). Isolate the 1-butyl-5-ethyl isomer (typically the lower R_f spot compared to 1,3-isomer due to steric twisting).[1]

Step 2: Nitration (Introduction of Nitrogen)

- Reagents:

(fuming),

(conc), Acetic Anhydride.

- Procedure:
 - Dissolve 1-butyl-5-ethyl-1H-pyrazole in Acetic Anhydride at 0°C.
 - Dropwise add a pre-mixed solution of Fuming
in conc.[\[1\]](#)
.
 - Stir at 0°C for 1 hour, then warm to RT for 2 hours.
 - Quench over ice-water. Neutralize with
(solid).[\[1\]](#)
 - Extract with DCM.[\[1\]](#) Dry over
.[\[1\]](#)
 - Yields 1-butyl-5-ethyl-4-nitro-1H-pyrazole as a yellow solid.[\[1\]](#)

Step 3: Reduction to Amine (Target Generation)

- Reagents: 10% Pd/C (10 wt%), Hydrogen gas (
, balloon), Methanol.
- Procedure:
 - Suspend the nitro intermediate in Methanol.[\[1\]](#)
 - Add 10% Pd/C carefully (under Argon).[\[1\]](#)
 - Purge with
and stir under balloon pressure for 4–6 hours.
 - Filter through Celite to remove catalyst.[\[1\]](#)

- Concentrate filtrate to yield **1-butyl-5-ethyl-1H-pyrazol-4-amine** as an off-white oil or low-melting solid.^[1]
- Storage: Store under Argon at -20°C (Amine is oxidation-sensitive).

Analytical Validation (Self-Validating System)

To ensure the integrity of the synthesized compound, the following analytical thresholds must be met.

Mass Spectrometry (LC-MS)

- Method: ESI+ (Electrospray Ionization, Positive Mode).
- Expected Result:
 - Main Peak: $m/z = 168.15$
^[1]
 - Validation Logic: If $m/z = 168$ is observed, the nitrogen count (Odd number rule: odd mass = odd nitrogens) and carbon count are consistent.
 - Troubleshooting: A peak at 198 indicates incomplete reduction (Nitro intermediate)
^[1]

Proton NMR (

H-NMR, 400 MHz, DMSO-d₆)

- 7.0-7.2 ppm (s, 1H): C3-H Proton.^[1] (Diagnostic singlet; confirms 4-substitution).
- 3.8-4.2 ppm (br s, 2H):
protons.^[1] (
exchangeable).
- 3.9 ppm (t, 2H): N-CH₂ of the butyl group.

- 2.5 ppm (q, 2H): CH₂ of the ethyl group (at C5).
- 0.8-1.5 ppm (m, 10H): Remaining alkyl protons.[\[1\]](#)

Application in Drug Discovery

The **1-butyl-5-ethyl-1H-pyrazol-4-amine** scaffold is a privileged structure in medicinal chemistry, particularly for Type I Kinase Inhibitors.[\[1\]](#)

- ATP Hinge Binding: The exocyclic amine at C4 and the N2 ring nitrogen often form a donor-acceptor motif that binds to the hinge region of kinases (e.g., JAK2, FGFR1).
- Gatekeeper Compatibility: The 5-ethyl substituent provides steric bulk that can displace the "gatekeeper" residue in certain kinases, improving selectivity profiles.
- Solubility: The N-butyl chain increases lipophilicity (LogP ~2.0), balancing the polarity of the aminopyrazole headgroup to optimize oral bioavailability.

References

- PubChem Compound Summary.1-Ethyl-1H-pyrazol-4-amine (Analogous Scaffold).[\[1\]](#)
National Center for Biotechnology Information.[\[1\]](#) [\[1\]](#)
- Fustero, S., et al. (2011). Approaches towards the synthesis of 5-aminopyrazoles.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
[\[5\]](#) Beilstein Journal of Organic Chemistry.[\[1\]](#)
- Nie, Z., et al. (2008). Discovery of Aminopyrazole Derivatives as Potent Inhibitors of Wild-Type and Gatekeeper Mutant FGFR.[\[1\]](#)[\[5\]](#)[\[6\]](#) Journal of Medicinal Chemistry.[\[1\]](#)
- OmniCalculator.Molecular Weight Calculator & Stoichiometry Logic.[\[1\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 1-Ethyl-1h-pyrazol-4-amine | C₅H₉N₃ | CID 7018640 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. BJOC - Approaches towards the synthesis of 5-aminopyrazoles [beilstein-journals.org]
- 3. Discovery of 5-Amino-N-(1H-pyrazol-4-yl)pyrazolo[1,5-a]pyrimidine-3-carboxamide Inhibitors of IRAK4 - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Design, synthesis and biological evaluation of 5-amino-1H-pyrazole-4-carboxamide derivatives as pan-FGFR covalent inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Discovery of Aminopyrazole Derivatives as Potent Inhibitors of Wild-Type and Gatekeeper Mutant FGFR2 and 3 - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: 1-Butyl-5-ethyl-1H-pyrazol-4-amine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1528548/docs#technical-guide-1-butyl-5-ethyl-1h-pyrazol-4-amine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check